

Quinol sulfate aryl sulfate compound

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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Chemical Identity of Quinol Sulfate

The table below summarizes the core chemical and structural information for Hydroquinone Sulfate (**Quinol Sulfate**) available from the search results [1].

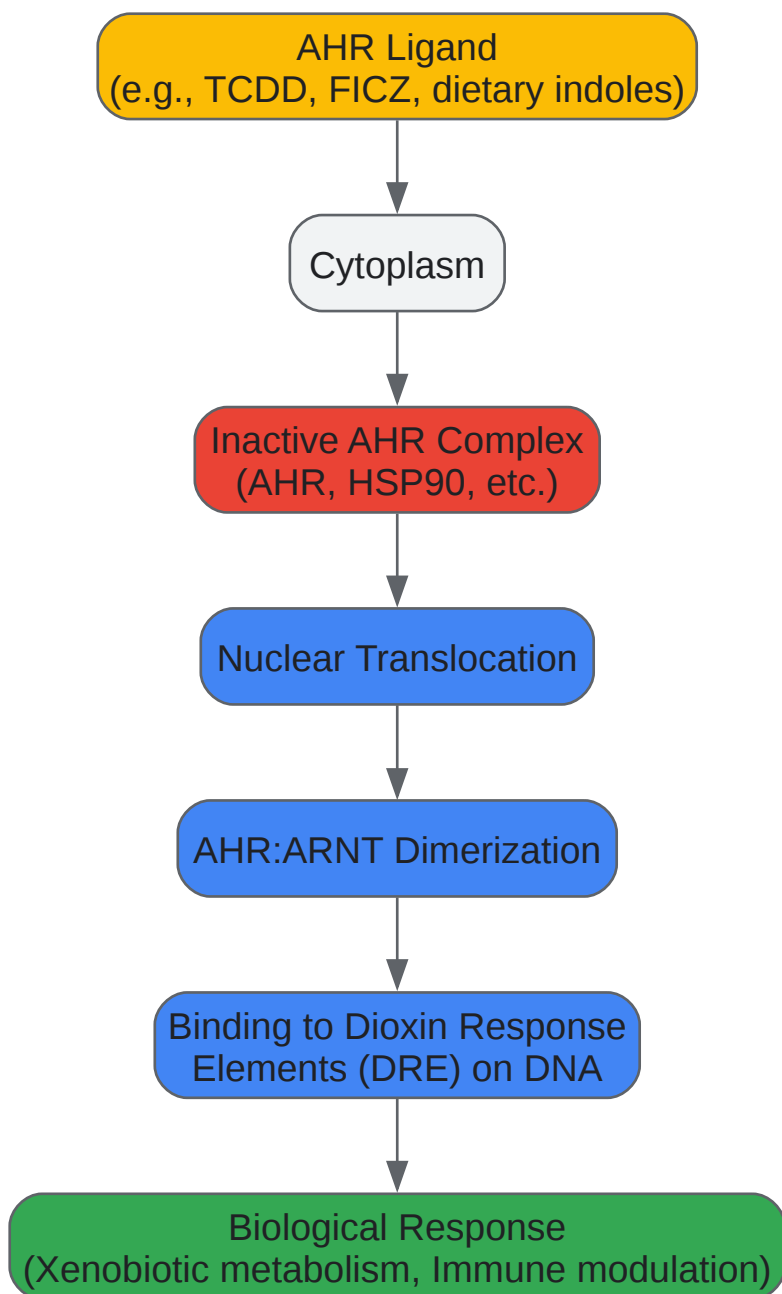
Property	Description
IUPAC Name	(4-hydroxyphenyl) sulfate [1]
CAS Number	17438-29-8 [1]
Molecular Formula	$C_6H_5O_5S^-$ [1]
Molecular Weight	189.17 g/mol [1]
Classification	Aryl sulfate; Phenylsulfate; Organosulfonate oxoanion [1]
Biological Role	Human and marine xenobiotic metabolite [1]
Relationship to AHR	Information on direct AHR activation not available in search results

Research Context and Suggested Directions

The search results indicate that **quinol sulfate** is primarily recognized as a **metabolite of hydroquinone**, which is a compound that can be formed from the breakdown of benzene [1]. Its classification as a human xenobiotic metabolite suggests its presence indicates exposure to certain environmental chemicals or drugs.

While the specific data you requested is sparse, the broader research context points to several relevant areas for investigation:

- **Sulfation Pathways:** Sulfation is a critical conjugation reaction in the body, modulating the activity and elimination of various small molecules, including hormones, neurotransmitters, and xenobiotics [2]. **Quinol sulfate** is a product of such a pathway.
- **Aryl Hydrocarbon Receptor (AHR) Signaling:** AHR is a ligand-activated transcription factor that can be activated by a wide range of exogenous and endogenous molecules [3]. Although the results do not confirm **quinol sulfate** as an AHR ligand, its structural class (aryl sulfate) is relevant in this field. The diagram below outlines the general AHR activation pathway for reference.



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References

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